Strontium Nitrite: Applications and Protocols for Chemical Research

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Compound of Interest

Compound Name:	*Strontium nitrite*
CAS No.:	*13470-06-9*
Cat. No.:	*B088405*

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This document provides a detailed overview of the known and potential applications of **strontium nitrite** ($Sr(NO_2)_2$) in chemical research and development. While specific data on **strontium nitrite** is limited in the scientific literature, this guide extrapolates potential uses based on the well-established chemistry of the nitrite anion and provides protocols for its synthesis and handling.

Physical and Chemical Properties of **Strontium Nitrite**

Strontium nitrite is a white or yellowish hygroscopic powder.[1] Key quantitative data regarding its properties are summarized in the table below.

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Property	Value	Reference
Chemical Formula	$Sr(NO_2)_2$	[1]
Molecular Weight	179.6311 g/mol	[1]
Appearance	White-yellow hygroscopic needles	[1]
Density (anhydrous)	2.23 g/cm³	[1]
Melting Point	Decomposes at 390°C	[2]
Decomposition Temperature (anhydrous)	>650°C (decomposes to SrO and nitrogen oxides)	[1]
Solubility in Water	43.1 g/100g solution (35°C), 58.1 g/100g solution (98°C)	[1]
Solubility in Alcohol	Slightly soluble/Insoluble	[1]
Purity (synthesized)	99.8%	[2]
Yield (synthesis protocol)	75-80%	[2]

Application Notes

Pyrotechnics: Stabilization of Magnesium-Strontium Nitrate Mixtures

The primary documented application of **strontium nitrite** is as a stabilizer in pyrotechnic compositions.[1] Specifically, it is used in mixtures of magnesium and strontium nitrate.

Function: The addition of **strontium nitrite** to these pyrotechnic mixtures prevents their degradation or "aging" in the presence of moisture.[1] Isothermal microcalorimetry studies have demonstrated that incorporating **strontium nitrite** into a 50% magnesium-50% strontium nitrate composition eliminates the induction reaction that is typically observed under humid conditions (65-69% relative humidity at 50°C).[1] This stabilization is crucial for the safety and reliability of pyrotechnic devices.

Potential Application: Corrosion Inhibition

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While specific studies on **strontium nitrite** as a corrosion inhibitor are not readily available, the nitrite anion (NO_2^-) is a well-known and effective corrosion inhibitor for mild steel and other alloys, particularly in neutral to alkaline conditions.[3] The mechanism involves the oxidation of ferrous ions (Fe^{2+}) at the metal surface to form a passive, protective layer of ferric oxide (Fe_2O_3).[4]

Hypothesized Application for **Strontium Nitrite**: **Strontium nitrite** could potentially be used as a corrosion inhibitor in various systems, such as in simulated cooling water or as an additive in concrete to protect steel reinforcement. The following table summarizes the performance of sodium nitrite as a corrosion inhibitor, which can be considered indicative of the potential efficacy of the nitrite ion from **strontium nitrite**.

Inhibitor System	pH	Concentration (ppm)	Inhibition Efficiency (%)
Sodium Nitrite in Simulated Cooling Water	8	500	Maximum inhibition observed[3]
Sodium Nitrite for Mild Steel	-	100	93%
Sodium Nitrite with 50 ppm Zn^{2+}	-	100	90%

It is important to note that nitrites can accelerate corrosion in acidic environments (pH 4 and below).[3]

Potential Application: Reagent in Chemical Synthesis

Strontium nitrite can serve as a versatile reagent in both organic and inorganic synthesis due to the reactivity of the nitrite ion.[1] The nitrite ion can function as:

- An Oxidizing Agent: Capable of oxidizing various substrates.
- A Reducing Agent: It can be oxidized to the nitrate ion.

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- A Source of Nitrogen: For the introduction of nitro groups or other nitrogen-containing functionalities.

While specific protocols using **strontium nitrite** are not well-documented, its solubility in water suggests its utility in aqueous reaction media.

Experimental Protocols

Laboratory Synthesis of **Strontium Nitrite**

This protocol is based on the method developed by Shurdumov and Ehl'mesova (2001), which involves the exchange reaction between strontium hydroxide and ammonium nitrite.[2]

Reaction: $Sr(OH)_2 + 2NH_4NO_2 \rightarrow Sr(NO_2)_2 + 2NH_4OH$

Materials:

- Crystalline strontium hydroxide ($Sr(OH)_2$)
- Ammonium nitrite (NH_4NO_2) solution
- Distilled water

Equipment:

- Reaction vessel
- Thermostat-controlled water bath or heating mantle
- Filtration apparatus (e.g., Büchner funnel and flask)
- Evaporation dish
- Salting-out agent (optional)

Procedure:

- In the reaction vessel, prepare a solution of ammonium nitrite in distilled water. An excess of ammonium nitrite should be used relative to the stoichiometric amount of strontium

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hydroxide.

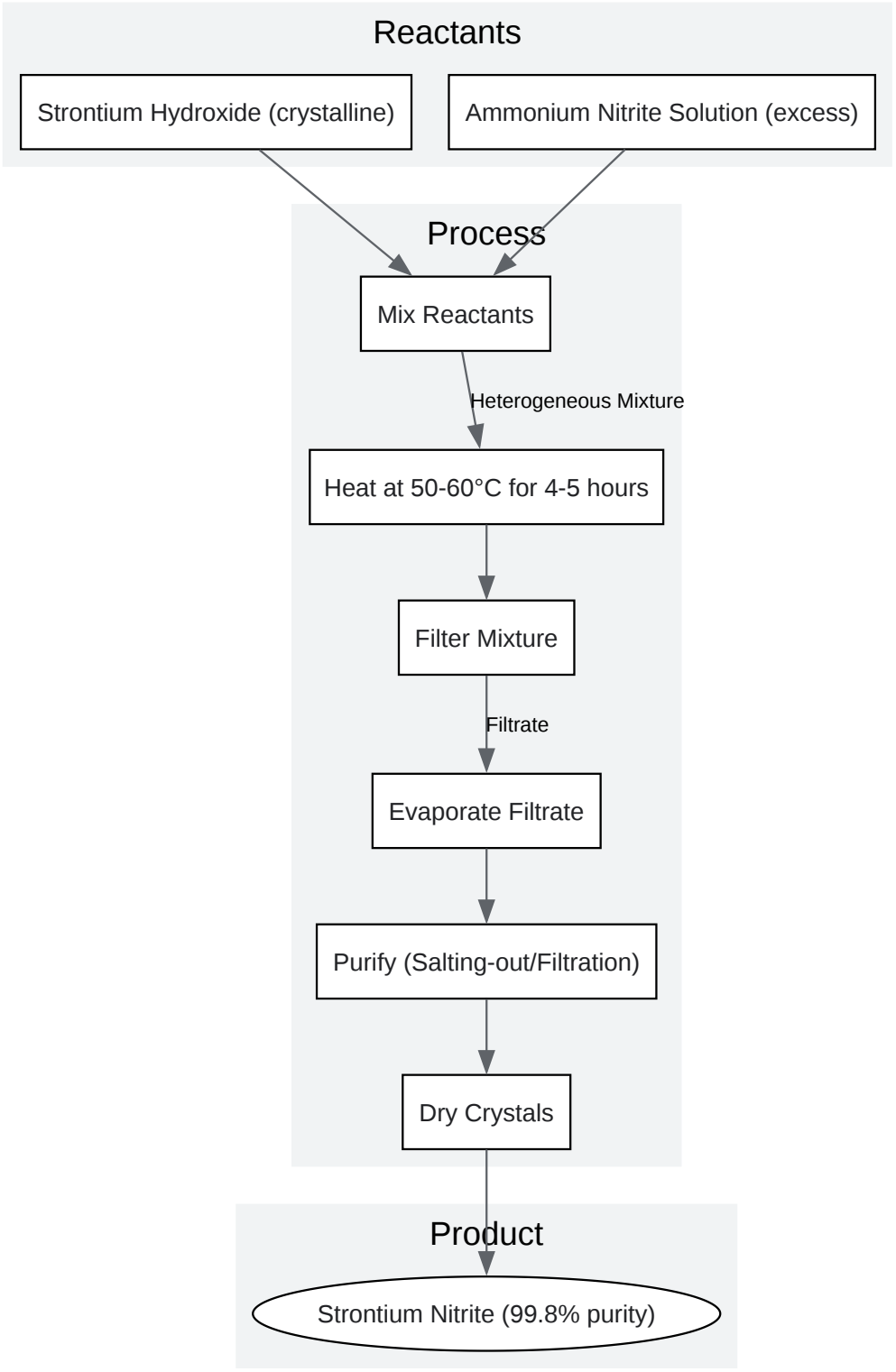
- Add the crystalline strontium hydroxide to the ammonium nitrite solution. This will form a heterogeneous mixture.
- Place the reaction vessel in a thermostat and maintain the temperature between 50-60°C.
- Stir the mixture continuously for 4-5 hours at the specified temperature.
- After the reaction period, filter the hot mixture to remove any unreacted solids.
- Transfer the filtrate to an evaporation dish and evaporate the solvent to concentrate the solution.
- The **strontium nitrite** can be further purified by salting-out if necessary, followed by filtration.
- Dry the resulting crystals to obtain **strontium nitrite** with a purity of approximately 99.8%.[2]

Expected Yield: 75-80%.[2]

Visualizations

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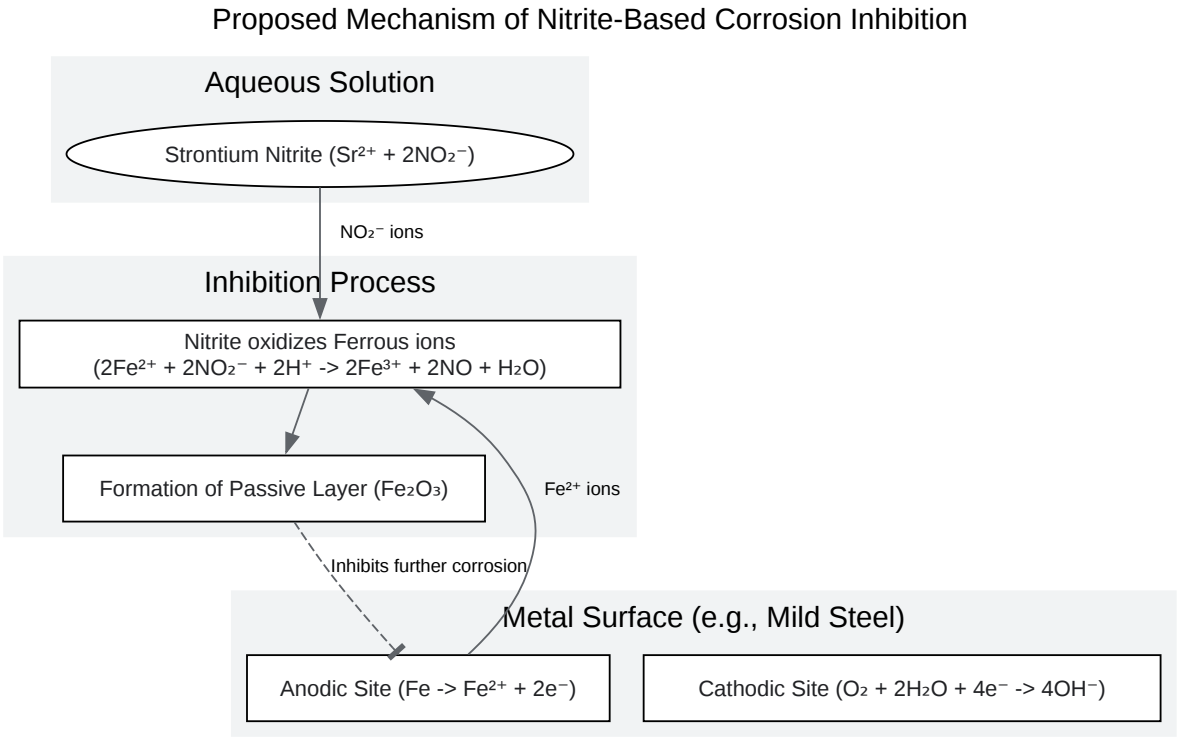
Experimental Workflow for Strontium Nitrite Synthesis



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Caption: Workflow for the synthesis of **strontium nitrite**.

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Caption: Mechanism of nitrite corrosion inhibition.

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